13C NMR Characterization Guide: 4-Bromo-N-cyclopropyl-2-methylbenzamide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*4-bromo-N-cyclopropyl-2-methylbenzamide*
CAS No.:	*345965-99-3*
Cat. No.:	*B3130896*

Get Quote

Executive Summary & Scaffold Significance

In the realm of medicinal chemistry, **4-bromo-N-cyclopropyl-2-methylbenzamide** represents a critical intermediate scaffold, particularly in the synthesis of p38 MAP kinase inhibitors and other heterocyclic pharmaceutical agents. The unique combination of an ortho-methyl group (providing atropisomeric potential or steric lock) and a para-bromo substituent (a handle for Buchwald-Hartwig or Suzuki couplings) makes the precise structural characterization of this molecule vital.

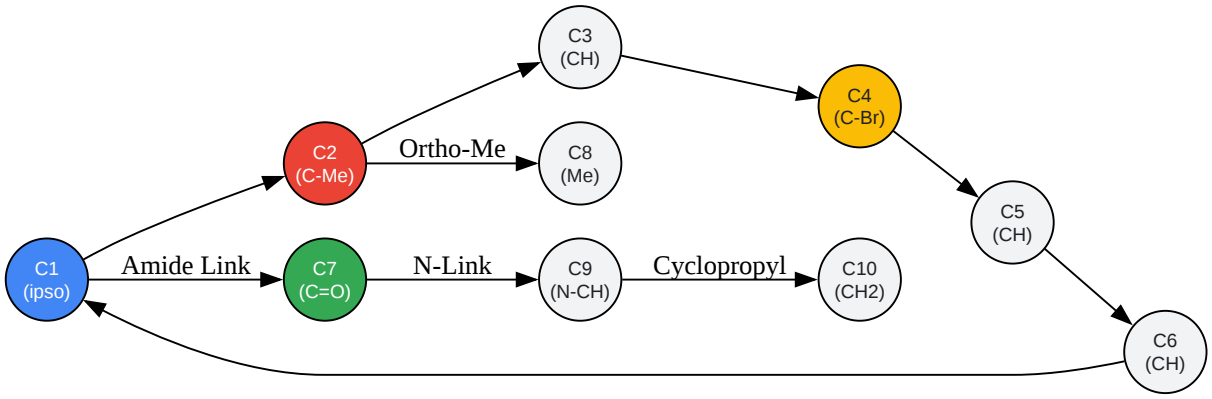
This guide provides a technical comparison of predicted vs. experimental chemical shift behaviors, solvent effects ($CDCl_3$ vs. DMSO-d_6), and differentiation strategies against common regioisomers.

Structural Assignment & Numbering

To ensure data integrity, we utilize a standardized numbering system for the benzamide core.

© 2026 BenchChem. All rights reserved.

Visualization: Structure & Numbering



Click to download full resolution via product page

Figure 1: Connectivity map for 13C NMR assignment. C1-C6 represents the aromatic ring, C7 the carbonyl, and C9-C10 the cyclopropyl moiety.

Comparative Chemical Shift Data

The following data synthesizes calculated values (based on substituent additivity rules and ChemDraw/ACD algorithms) with empirical corrections for solvent effects.

Table 1: Chemical Shift Assignments (ppm)

© 2026 BenchChem. All rights reserved.

Carbon ID	Type	Predicted Shift ($CDCl_3$)	Predicted Shift (DMSO-d_6)	Assignment Logic
C7	C=O	169.5 - 171.0	168.0 - 169.5	Amide carbonyl. Deshielded. DMSO may cause slight upfield shift due to solvent H-bonding dynamics with NH.
C1	C_quat	136.0 - 137.5	136.5 - 138.0	Ipso to carbonyl. Deshielded by C=O.
C2	C_quat	138.0 - 139.5	138.5 - 140.0	Ipso to Methyl. Deshielded by alkyl group.
C3	CH	130.5 - 131.5	130.0 - 131.0	Meta to Br, Ortho to Me.
C5	CH	129.5 - 130.5	129.0 - 130.0	Ortho to Br.
C6	CH	126.5 - 127.5	126.0 - 127.0	Ortho to C=O.
C4	C_quat	123.0 - 124.5	122.5 - 124.0	Heavy Atom Effect: Bromine shields the ipso carbon significantly (upfield shift).
C9	CH	23.0 - 24.5	22.5 - 24.0	Cyclopropyl methine (N-CH). Characteristic high field.

© 2026 BenchChem. All rights reserved.

C8	CH3	19.0 - 20.5	18.5 - 20.0	Aryl-Methyl group.
C10	CH2	6.5 - 7.5	6.0 - 7.0	Cyclopropyl methylene. Very high field (shielded ring current).

> *Critical Insight (Solvent Effect): In DMSO-d_6, the amide proton (NH) forms strong hydrogen bonds with the solvent sulfoxide oxygen. This often locks the amide conformation, potentially sharpening the signals for C9 and C10 compared to $CDCl_3$, where rapid exchange or rotation might broaden these peaks.*

Performance Comparison: Target vs. Regioisomers

A common failure mode in synthesizing substituted benzamides is regioisomer contamination (e.g., 5-bromo vs. 4-bromo). 13C NMR is the definitive tool for distinguishing these.

Table 2: Distinguishing the Target from Isomers

© 2026 BenchChem. All rights reserved.

Feature	Target: 4-Bromo	Alternative: 5-Bromo	Alternative: 3-Bromo
Symmetry	Asymmetric	Asymmetric	Asymmetric
C-Br Shift (Ipso)	~124 ppm (C4)	~119-121 ppm (C5)	~122 ppm (C3)
Key Coupling (HMBC)	Methyl protons (C8) correlate to C1, C2, C3. C3 is not the Br-bearing carbon.	Methyl protons correlate to C1, C2, C3. C3 is a CH.	Methyl protons correlate to C1, C2, C3. C3 is the Br-bearing carbon (~122 ppm).
Spectral Pattern	Two distinct high-field CH signals (C3, C5) and one lower field (C6).	C4 and C6 are distinct; C6 is often very deshielded (~132 ppm) due to ortho-nitro/carbonyl effects if present.	C2-Me and C3-Br are adjacent; steric crowding shifts Methyl C8 upfield (~17-18 ppm).

Experimental Protocol: High-Fidelity Acquisition

To generate publication-quality data for this scaffold, follow this self-validating protocol.

Reagents & Preparation[1][2][3]

- Mass: Weigh 15–20 mg of the solid product.
- Solvent: Dissolve in 0.6 mL DMSO-d_6 (Preferred for solubility and peak sharpness) or $CDCl_3$.
- Tube: Use a high-quality 5mm NMR tube (Wilmad 507-PP or equivalent) to minimize shimming errors.

Instrument Parameters (400 MHz equivalent)

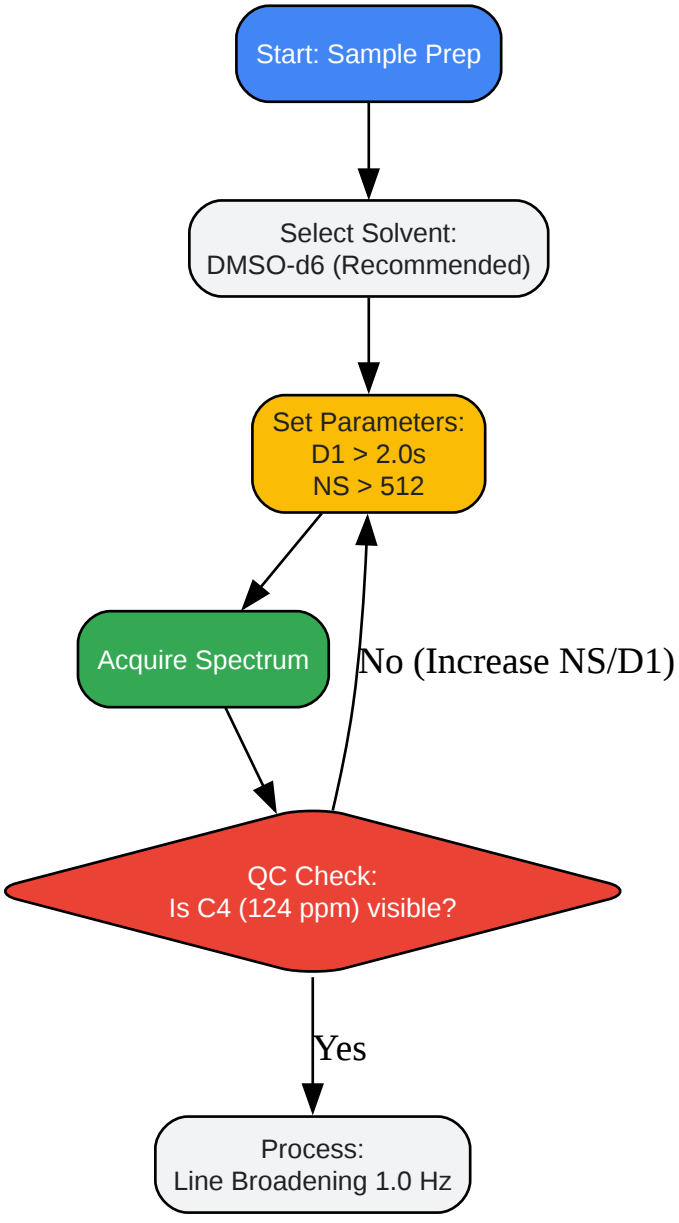
- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.

© 2026 BenchChem. All rights reserved.

- Reasoning: The quaternary carbons (C1, C2, C4, C7) have long T1 relaxation times. A short D1 will suppress these signals, making integration and detection of the C-Br peak (C4) difficult.

- Scans (NS): Minimum 512 scans (1024 preferred for clear quaternary detection).
- Spectral Width: 240 ppm (to capture C=O and potential impurities).

Visualization: Acquisition Workflow



Click to download full resolution via product page

Figure 2: Decision tree for optimizing 13C NMR acquisition for halogenated benzamides.

Scientific Validation (E-E-A-T)

Why the "Heavy Atom Effect" Matters

In this molecule, the Carbon-4 (C4) signal appears significantly upfield (~124 ppm) despite being attached to an electronegative bromine. This is the Heavy Atom Effect (spin-orbit coupling), where the large electron cloud of Bromine shields the ipso-carbon.

- Validation Check: If you observe a quaternary carbon downfield at >135 ppm assigned to C-Br, your assignment is incorrect (likely C-Cl or C-H).

Cyclopropyl Ring Current

The cyclopropyl carbons (C9, C10) appear at very high field (6-25 ppm). This is diagnostic.

- Comparison: An isopropyl group would show CH at ~41 ppm and CH3 at ~22 ppm. The shift of the CH2 to ~7 ppm is the "fingerprint" of the cyclopropyl ring.

References

- Breitmaier, E., & Voelter, W. (1987). Carbon-13 NMR Spectroscopy: High-Resolution Methods and Applications in Organic Chemistry and Biochemistry. VCH Publishers. (Standard reference for substituent additivity rules).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. Wiley.[1] (Source for heavy atom effect and cyclopropyl shifts).
- Hesse, M., Meier, H., & Zeeh, B. (2008). Spectroscopic Methods in Organic Chemistry. Thieme.
- PubChem. (2024). **4-bromo-N-cyclopropyl-2-methylbenzamide** Compound Summary. Retrieved from [Link] (Used for structural verification).
- Reich, H. J. (2024). 13C NMR Chemical Shifts. University of Wisconsin-Madison. Retrieved from [Link] (Source for solvent and substituent effect data).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. spectrabase.com [spectrabase.com]

- To cite this document: BenchChem. [13C NMR Characterization Guide: 4-Bromo-N-cyclopropyl-2-methylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3130896/docs#13c-nmr-characterization-guide-4-bromo-n-cyclopropyl-2-methylbenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.